

An In-depth Technical Guide to 3-Acetamidopiperidine: Structure, Properties, and Synthesis

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Compound of Interest

Compound Name:	3-Acetamidopiperidine
CAS No.:	5810-55-9
Cat. No.:	B1277905

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For Researchers, Scientists, and Drug Development Professionals

The piperidine scaffold is a cornerstone in medicinal chemistry, recognized as a "privileged structure" due to its prevalence in a vast array of biologically active compounds and approved pharmaceuticals.^{[1][2]} Its conformational flexibility and ability to form diverse molecular interactions make it a versatile and highly sought-after building block in the design of novel therapeutics.^{[1][3]} This guide focuses on a key derivative, **3-Acetamidopiperidine**, providing a detailed overview of its chemical identity, physicochemical properties, and a representative synthetic protocol.

Chemical Structure and IUPAC Name

3-Acetamidopiperidine is a derivative of piperidine where an acetamido group is attached to the third carbon of the piperidine ring.

IUPAC Name: N-(piperidin-3-yl)acetamide^[4]

Chemical Structure:

Synonyms: **3-Acetamidopiperidine**, N-(3-piperidinyl)acetamide, 3-Acetylamino piperidine[4]

Physicochemical Properties

A summary of key quantitative data for **3-Acetamidopiperidine** is presented below. These properties are essential for its application in chemical synthesis and drug design.

Property	Value	Reference(s)
CAS Number	5810-55-9	[4]
Molecular Formula	C ₇ H ₁₄ N ₂ O	[4]
Molecular Weight	142.20 g/mol	[4]
Melting Point	75-80 °C	
Boiling Point	318.5±31.0 °C (Predicted)	
Density	1.02 g/cm ³ (Predicted)	
InChI Key	BCXSCZDWARFWAW-UHFFFAOYSA-N	[4]
Canonical SMILES	CC(=O)NC1CCCNC1	
Appearance	White to Almost white powder/crystal	
Storage Temperature	Room Temperature	

Experimental Protocol: Synthesis of 3-Acetamidopiperidine

The synthesis of **3-Acetamidopiperidine** is typically achieved through the N-acetylation of 3-aminopiperidine. This reaction involves the nucleophilic attack of the primary amine on an acetylating agent, such as acetic anhydride or acetyl chloride. A general, representative protocol is detailed below.

Objective: To synthesize N-(piperidin-3-yl)acetamide from 3-aminopiperidine.

Materials and Reagents:

- 3-Aminopiperidine dihydrochloride
- Acetic Anhydride
- Triethylamine (TEA) or other suitable base
- Dichloromethane (DCM) or other suitable aprotic solvent
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous sodium sulfate (Na_2SO_4) or magnesium sulfate (MgSO_4)
- Standard laboratory glassware and magnetic stirrer
- Rotary evaporator
- Thin-Layer Chromatography (TLC) apparatus

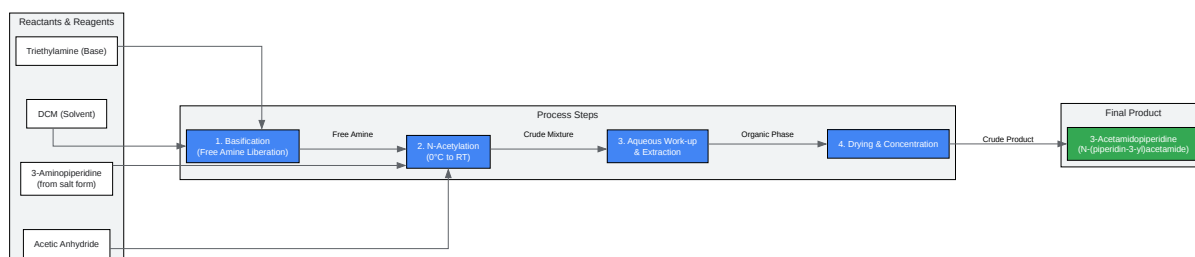
Methodology:

- **Reactant Preparation:** In a round-bottom flask, dissolve 3-aminopiperidine dihydrochloride (1 equivalent) in dichloromethane.
- **Basification:** Cool the solution in an ice bath ($0\text{ }^\circ\text{C}$). Add triethylamine (a slight excess, ~2.2-2.5 equivalents) dropwise to neutralize the hydrochloride salt and liberate the free amine. Stir for 15-20 minutes.
- **Acetylation:** While maintaining the temperature at $0\text{ }^\circ\text{C}$, add acetic anhydride (1-1.2 equivalents) dropwise to the reaction mixture.
- **Reaction Progression:** Allow the reaction to warm to room temperature and stir for 2-4 hours. Monitor the reaction's completion by Thin-Layer Chromatography (TLC).

- Work-up:
 - Quench the reaction by slowly adding saturated aqueous sodium bicarbonate solution to neutralize any excess acetic anhydride and acid byproducts.
 - Transfer the mixture to a separatory funnel. Separate the organic layer.
 - Extract the aqueous layer two more times with dichloromethane.
 - Combine all organic layers and wash with brine.
- Drying and Concentration: Dry the combined organic phase over anhydrous sodium sulfate or magnesium sulfate. Filter the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator to yield the crude product.
- Purification (if necessary): The crude **3-Acetamidopiperidine** can be purified by recrystallization or column chromatography on silica gel to obtain the final product in high purity.

Logical Workflow and Visualization

The synthesis of **3-Acetamidopiperidine** is a straightforward yet critical process for generating this valuable building block. The logical workflow involves the preparation of the free amine from its salt, followed by the core acylation reaction and subsequent purification.



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Caption: Synthetic workflow for **3-Acetamidopiperidine**.

Conclusion

3-Acetamidopiperidine is a fundamental building block for drug discovery and development, stemming from the privileged piperidine core. Its straightforward synthesis and versatile structure allow for its incorporation into a wide range of complex molecules targeting various biological pathways. The data and protocols provided in this guide offer a solid foundation for researchers and scientists working to leverage this compound in their synthetic and medicinal chemistry endeavors.

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